

Physical properties of 1-(Diethoxymethyl)imidazole (boiling point, density)

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Compound of Interest

Compound Name: 1-(Diethoxymethyl)imidazole

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Technical Guide: Physical Properties of 1-(Diethoxymethyl)imidazole

Abstract

This technical guide provides an in-depth examination of key physical properties of **1-(Diethoxymethyl)imidazole** (CAS No. 61278-81-7), a heterocyclic building block of increasing importance in pharmaceutical and agrochemical research. The document focuses on its boiling point and density, presenting verified data, detailing robust experimental protocols for their determination, and discussing the scientific implications of these properties for researchers, chemists, and drug development professionals. The methodologies are presented to ensure scientific integrity and reproducibility, forming a self-validating framework for laboratory application.

Introduction and Scientific Context

1-(Diethoxymethyl)imidazole is an organic compound featuring a five-membered imidazole ring substituted with a diethoxymethyl group.^[1] This structure imparts unique chemical reactivity, making it a valuable intermediate in the synthesis of more complex molecules, particularly functionalized imidazole derivatives which are known for their broad biological activity.^[1] As a liquid at room temperature, its physical characteristics, such as boiling point

and density, are fundamental parameters that govern its handling, purification, reaction setup, and formulation.[1][2]

Understanding these properties is not merely an academic exercise; it is critical for process optimization, safety, and quality control in both research and manufacturing settings.[3] For instance, the boiling point is essential for designing purification protocols like distillation, while density is crucial for accurate volumetric measurements and conversions in reaction stoichiometry.[4] This guide serves as an authoritative resource, consolidating this vital information for the scientific community.

Core Physical and Chemical Properties

The physical state of **1-(Diethoxymethyl)imidazole** under standard conditions is a colorless to pale yellow liquid.[1] Its core properties are summarized below, providing a quantitative foundation for laboratory work.

Data Summary

Property	Value	Conditions	Source(s)
Density	1.041 g/mL	at 20 °C	[5][6][7]
Boiling Point	52 °C	at 0.02 Torr	[6][7]
Molecular Formula	C ₈ H ₁₄ N ₂ O ₂	-	[1]
Molecular Weight	170.21 g/mol	-	[5]
Refractive Index	n _{20/D} 1.464	at 20 °C	[5][6]

Experimental Determination of Physical Properties

To ensure accuracy and reproducibility, standardized methodologies must be employed. The protocols described herein are based on established principles of physical chemistry and authoritative standards.

Determination of Density

The density of a liquid is a fundamental property necessary for converting mass to volume, a frequent requirement in synthetic protocols and formulation development. The modern standard

for this measurement prioritizes accuracy and minimal sample usage.

Principle: The most reliable and efficient method for determining the density of a liquid like **1-(Diethoxymethyl)imidazole** is through an oscillating U-tube digital density meter, a technique compliant with the ASTM D4052 standard.^{[6][7]} The instrument measures the change in the oscillation frequency of a U-shaped tube when filled with the sample liquid. This frequency is directly related to the density of the sample.^{[7][8]}

Step-by-Step Protocol:

- **Calibration:** Calibrate the digital density meter according to the manufacturer's instructions, typically using dry air and deionized water at a known temperature (e.g., 20 °C).
- **Temperature Equilibration:** Set the instrument's Peltier thermostat to the desired temperature (20.0 ± 0.1 °C) and allow it to stabilize.
- **Sample Preparation:** Ensure the **1-(Diethoxymethyl)imidazole** sample is free of air bubbles and particulates. Degassing may be necessary for highest accuracy.
- **Injection:** Introduce approximately 1-2 mL of the sample into the U-tube cell using a syringe, ensuring no air bubbles are trapped inside. Modern instruments often have bubble detection capabilities.^[6]
- **Measurement:** Initiate the measurement. The instrument will oscillate the U-tube and calculate the density based on the measured frequency.
- **Data Recording:** Record the density value displayed by the instrument, typically to three or four decimal places (e.g., 1.041 g/mL).
- **Cleaning:** Thoroughly clean the measurement cell with appropriate solvents (e.g., ethanol followed by acetone) and dry it completely before the next measurement.

Determination of Boiling Point under Vacuum

Many organic compounds decompose at their atmospheric boiling point. Therefore, vacuum distillation is employed to purify them at a lower temperature.^[9] The reported boiling point of **1-**

(Diethoxymethyl)imidazole (52 °C at 0.02 Torr) indicates that it is a high-boiling liquid for which this technique is essential.

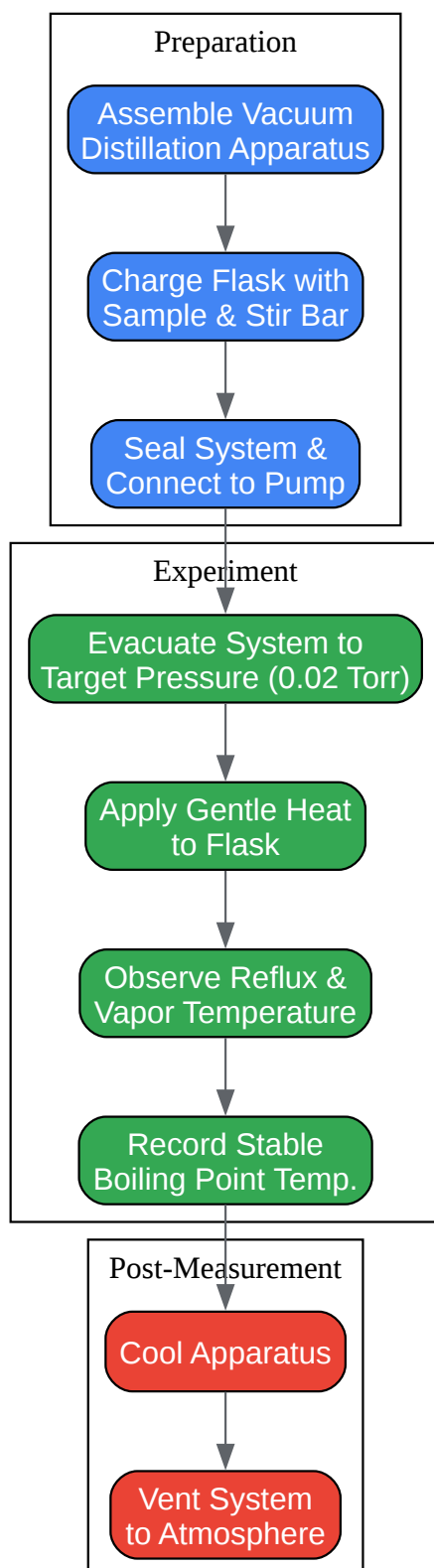
Principle: A liquid boils when its vapor pressure equals the pressure of the surrounding system.
[10] By reducing the system pressure with a vacuum pump, the boiling point is significantly lowered.[9][11] The temperature of the vapor is measured during distillation at a stable, controlled vacuum level.

Step-by-Step Protocol:

- **Apparatus Setup:** Assemble a micro-distillation or Kugelrohr apparatus. Ensure all glassware joints are properly sealed with vacuum grease.
- **Sample Charging:** Place a small volume (e.g., 5-10 mL) of **1-(Diethoxymethyl)imidazole** and a magnetic stir bar or boiling chips into the distillation flask.
- **System Sealing:** Connect the apparatus to a vacuum trap, a pressure gauge (manometer), and a high-performance vacuum pump.
- **Evacuation:** Turn on the stirrer and slowly evacuate the system. Adjust the vacuum level using a bleed valve to achieve a stable pressure of 0.02 Torr.
- **Heating:** Gently heat the distillation flask using a heating mantle or oil bath.
- **Observation:** Observe for the onset of boiling and the formation of a condensation ring on the thermometer bulb. The temperature reading should stabilize as the vapor condenses and drips into the collection flask.
- **Data Recording:** Record the stable temperature reading on the thermometer. This is the boiling point at the measured pressure (0.02 Torr).
- **Shutdown:** Once the measurement is complete, remove the heat source and allow the system to cool before slowly and carefully reintroducing air.

Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of a compound's boiling point under reduced pressure.



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Caption: Workflow for Vacuum Boiling Point Determination.

Significance in Research and Drug Development

The physical properties of a compound like **1-(Diethoxymethyl)imidazole** are cornerstones of its chemical profile and have direct implications for its application.

- **Purity Assessment:** A sharp, well-defined boiling point is a primary indicator of a substance's purity.^[3] Variations can signal the presence of impurities, which is critical in the synthesis of active pharmaceutical ingredients (APIs) where purity is paramount.
- **Process Chemistry & Scale-Up:** Density is used to calculate mass from volume, which is essential for accurate reagent stoichiometry in large-scale synthesis. The boiling point dictates the conditions required for purification by distillation, influencing the choice of equipment and energy consumption.
- **Formulation Science:** In drug development, the physical properties of intermediates and the final API influence formulation strategies. Density affects powder flow and tablet compression, while volatility (related to boiling point) can impact drying processes and the stability of the final drug product.
- **Safety and Handling:** Knowledge of a substance's boiling point is related to its vapor pressure and volatility, which are key inputs for safety assessments.^[10] Highly volatile substances may require specialized handling procedures to minimize inhalation exposure.

Conclusion

This guide has detailed the critical physical properties of **1-(Diethoxymethyl)imidazole**, providing validated data for its boiling point and density. By grounding this information with robust, step-by-step experimental protocols and illustrating the underlying scientific principles, we provide researchers and drug development professionals with a trustworthy and actionable resource. The accurate determination and application of these fundamental properties are indispensable for advancing chemical synthesis, ensuring product quality, and enabling the development of novel therapeutics and other advanced materials.

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